

Technical Support Center: Storage and Handling Recommendations

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Compound of Interest

Compound Name: 2-Chloroquinolin-3-ol

Cat. No.: B137833

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Important Notice: Direct and specific safety data, storage conditions, and handling protocols for **2-Chloroquinolin-3-ol** are not readily available in the public domain. The information provided below is based on data for the closely related compound, 2-Chloroquinoline-3-carbaldehyde, and general principles of laboratory safety for quinoline derivatives. Significant differences in chemical properties may exist, and this guide should be used with caution and supplemented by professional judgment and, where possible, by obtaining a specific Safety Data Sheet (SDS) from the supplier.

This guide is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How should I store 2-Chloroquinoline-3-carbaldehyde?

A1: It is recommended to store 2-Chloroquinoline-3-carbaldehyde in a tightly closed container in a dry, cool, and well-ventilated place. Some sources also recommend keeping it in a dark place and sealed under dry conditions at room temperature.

Q2: What are the primary hazards associated with 2-Chloroquinoline-3-carbaldehyde?

A2: 2-Chloroquinoline-3-carbaldehyde is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).

Q3: What personal protective equipment (PPE) should I use when handling this compound?

A3: When handling 2-Chloroquinoline-3-carbaldehyde, you should wear protective gloves, protective clothing, and eye/face protection (such as tightly fitting safety goggles). In case of inadequate ventilation or potential for dust/aerosol formation, a full-face respirator may be necessary.

Q4: What should I do in case of accidental contact with the skin or eyes?

A4:

- Skin Contact: Take off contaminated clothing immediately and wash the affected area with plenty of water. If skin irritation occurs, seek medical help.
- Eye Contact: Rinse cautiously with water for several minutes. If you wear contact lenses, remove them if it is easy to do so and continue rinsing. Seek medical attention.

Q5: How should I handle a spill of 2-Chloroquinoline-3-carbaldehyde?

A5: For a spill, you should avoid dust formation and breathing in any vapors, mist, or gas. Ensure adequate ventilation and remove all sources of ignition. Use personal protective equipment, including chemical-impermeable gloves. Collect the spilled material and place it in a suitable, closed container for disposal.

Troubleshooting Guide

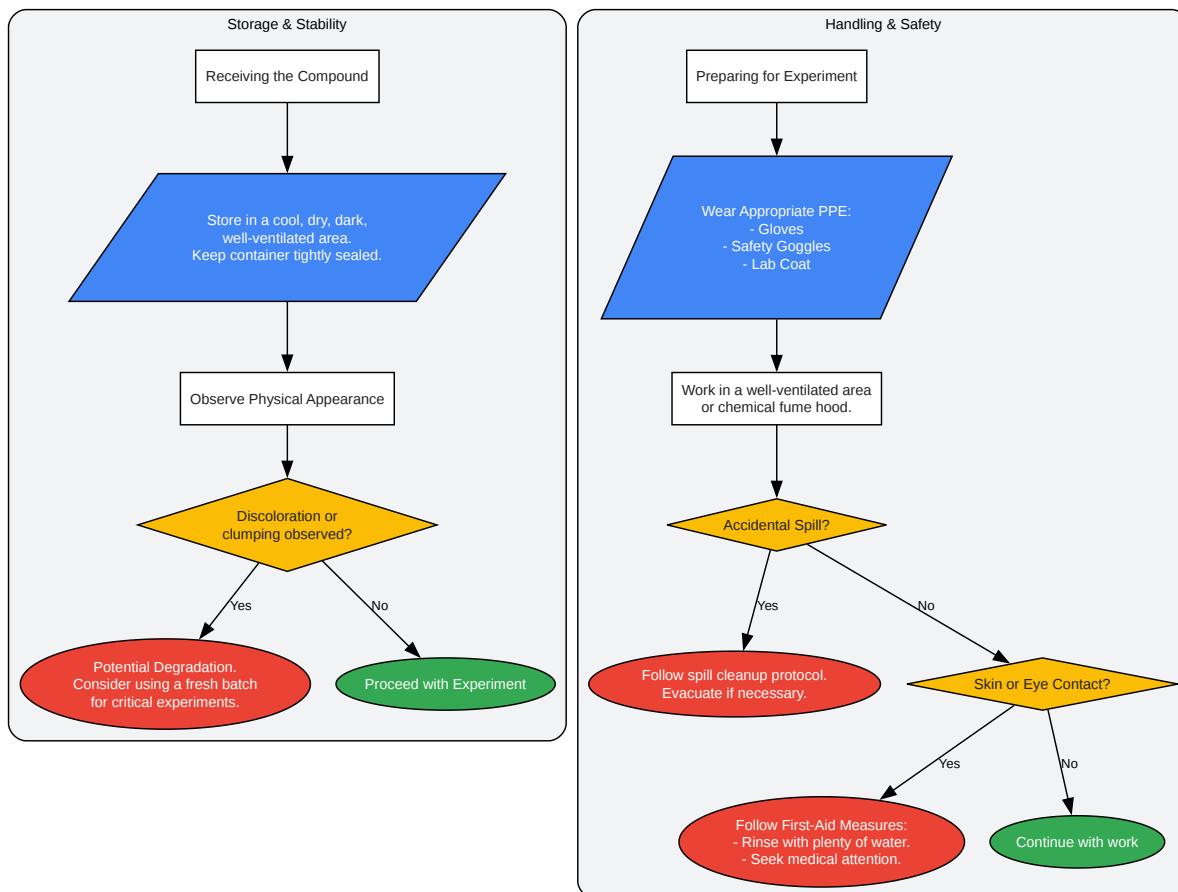
Issue	Possible Cause	Recommended Action
Material has changed color (e.g., darkened).	Exposure to air or light over time.	While some discoloration may not affect all experiments, it could indicate degradation. It is recommended to use a fresh supply for sensitive applications. Store future supplies in a dark place and consider flushing the container with an inert gas.
Inconsistent experimental results.	Potential degradation of the compound.	Verify the purity of your material. Consider acquiring a new batch and storing it strictly according to the supplier's recommendations.
Difficulty dissolving the compound.	Use of an inappropriate solvent.	Solubility data is not widely available. Small-scale solubility tests in a range of common laboratory solvents (e.g., DMSO, DMF, ethanol) are recommended to determine the most suitable solvent for your application.

Quantitative Data Summary

Parameter	Value	Source
Chemical Formula	C ₁₀ H ₆ ClNO	
Molecular Weight	191.61 g/mol	
Appearance	Yellow crystalline powder	
Storage Condition	Keep in a dark place, sealed in dry, room temperature.	

Experimental Workflow & Decision Making

Below is a logical workflow for handling and storage troubleshooting for quinoline-based chemical reagents.

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Caption: Logical workflow for storage and handling of chemical reagents.

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